

An In-depth Technical Guide to the Physicochemical Properties of p-Tolyl Disulfide

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This technical guide provides a comprehensive overview of the melting and boiling point data for **p-Tolyl disulfide**, also known as bis(4-methylphenyl) disulfide. The information is presented to support research, development, and quality control activities where this compound is utilized.

Physicochemical Data of p-Tolyl Disulfide

p-Tolyl disulfide is an organosulfur compound that appears as a colorless to light yellow crystalline solid at room temperature.[1] Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and handling in various chemical processes.

The following table summarizes the reported melting and boiling point values for **p-Tolyl disulfide** from various sources.

Physical Property	Reported Value(s)
Melting Point	43-46 °C[2][3]
	44.0-48.0 °C
	47.5 °C[1]
	48 °C[4]
Boiling Point	210-215 °C[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **p-Tolyl disulfide**.

The capillary method is a widely accepted technique for accurate melting point determination.
[\[2\]](#)

Principle: A small, powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range.[\[5\]](#)[\[6\]](#) Pure crystalline solids typically exhibit a sharp melting point, while impurities can lead to a depressed and broader melting range.[\[5\]](#)[\[6\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[5\]](#)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **p-Tolyl disulfide** sample is completely dry and finely powdered. If necessary, pulverize the crystals using a mortar and pestle.[\[3\]](#)
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample to collect a small amount of the material. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end.[\[4\]](#) The packed sample height should be approximately 2-3 mm.[\[4\]](#)
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[\[3\]](#)

- If the approximate melting point is known, rapidly heat the block to a temperature about 15-20°C below the expected melting point.[\[4\]](#)
- Then, decrease the heating rate to 1-2°C per minute to ensure accurate measurement.[\[4\]](#)
[\[5\]](#)
- Record the temperature at which the first droplet of liquid appears (T1).
- Continue heating slowly and record the temperature at which the entire sample has melted (T2).
- The melting point is reported as the range T1-T2.
- Repeatability: For accuracy, perform the determination at least twice with fresh samples.[\[4\]](#)

For a sufficient quantity of liquid, the boiling point is most accurately measured during distillation.[\[1\]](#)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[7\]](#)[\[8\]](#) During distillation, the liquid is heated to its boiling point, the vapor rises and is cooled by a condenser, and the resulting liquid (distillate) is collected. The temperature of the vapor in equilibrium with the boiling liquid is measured as the boiling point.[\[1\]](#)

Apparatus:

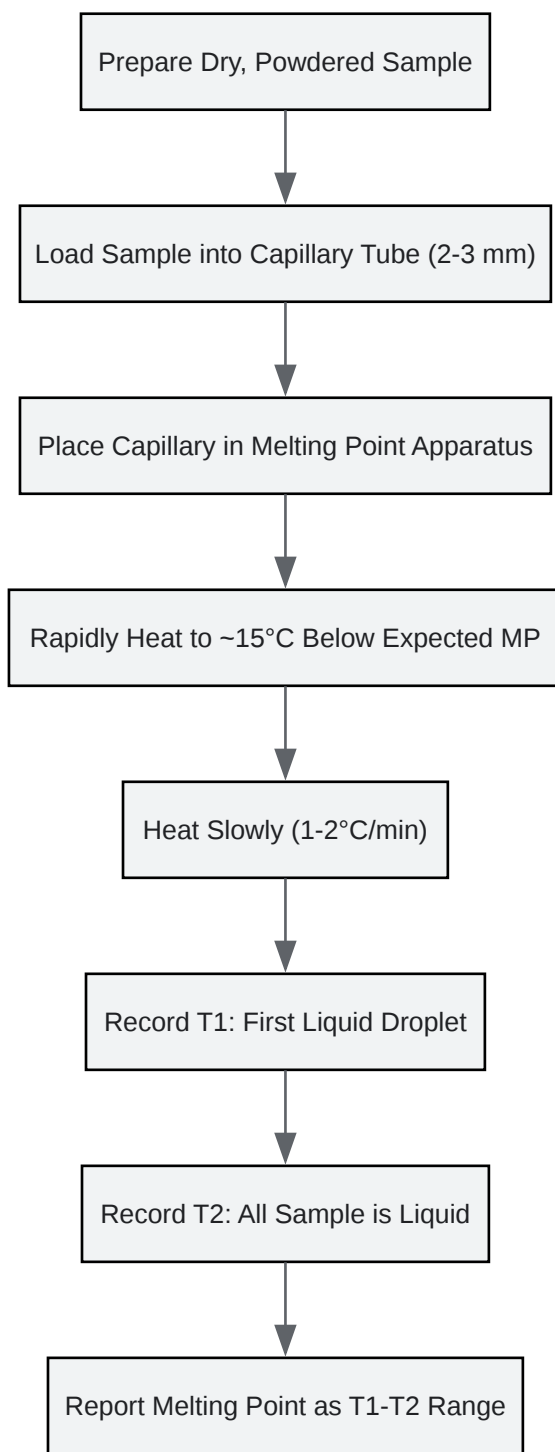
- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- **Apparatus Setup:** Assemble the distillation apparatus as shown in the standard laboratory manuals. Place the **p-Tolyl disulfide** in the distillation flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin heating the distillation flask gently.
- **Equilibrium:** As the liquid boils, the vapor will rise and surround the thermometer bulb. The temperature reading will increase and then stabilize.
- **Measurement:** Record the stable temperature at which the liquid is actively boiling and condensing. This temperature is the boiling point. It is important to note the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.^[7]

Visualizations

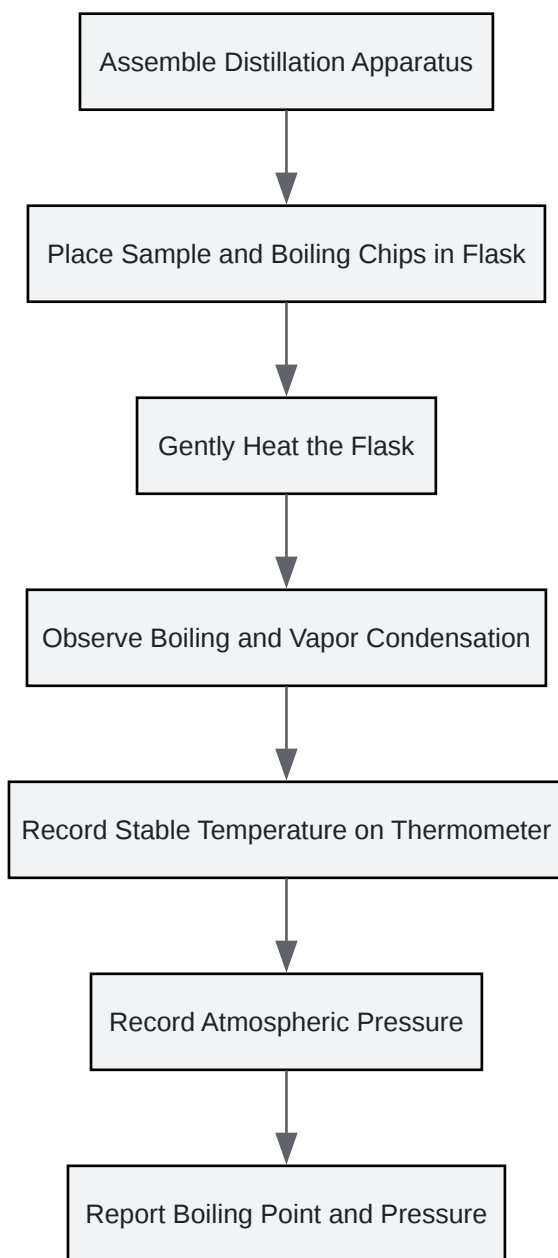
The following diagrams illustrate the experimental workflows for determining the melting and boiling points of **p-Tolyl disulfide**.



Workflow for Melting Point Determination

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Workflow for Melting Point Determination



Workflow for Boiling Point Determination (Distillation)

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Workflow for Boiling Point Determination (Distillation)

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